

An In-depth Technical Guide to 5-Chloro-AB-PINACA

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Chloro-AB-PINACA

Cat. No.: B594202

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Introduction

5-Chloro-AB-PINACA is a synthetic cannabinoid receptor agonist (SCRA) that has emerged among the vast number of novel psychoactive substances.^{[1][2]} As a derivative of AB-PINACA, it belongs to the indazole-3-carboxamide class of SCRAs, which are known for their potent agonistic activity at the cannabinoid receptors CB1 and CB2.^[1] This technical guide provides a comprehensive overview of the chemical properties, synthesis, analytical characterization, and known pharmacological activities of **5-Chloro-AB-PINACA**, with a focus on providing researchers with the necessary information for its scientific investigation.

Chemical Profile

- IUPAC Name: N-[(2S)-1-amino-3-methyl-1-oxobutan-2-yl]-1-(5-chloropentyl)indazole-3-carboxamide^[2]
- Synonyms: 5Cl-AB-PINACA, 5-chloro ABP
- CAS Number: 1801552-02-2^[2]
- Molecular Formula: C₁₈H₂₅ClN₄O₂^[3]
- Molecular Weight: 364.9 g/mol ^[1]

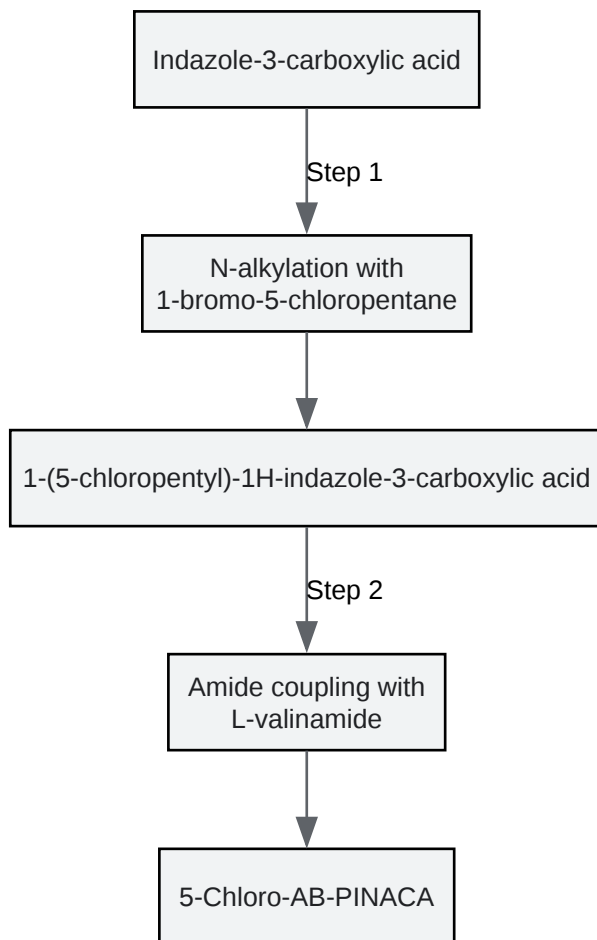
The molecular structure of **5-Chloro-AB-PINACA** is characterized by an indazole core, a 5-chloropentyl tail at the N1 position of the indazole ring, and an L-valinamide group attached via an amide linkage at the C3 position.^[1] The presence of the chlorine atom on the pentyl tail is the distinguishing feature of this analog compared to its parent compound, AB-PINACA.

Synthesis and Characterization

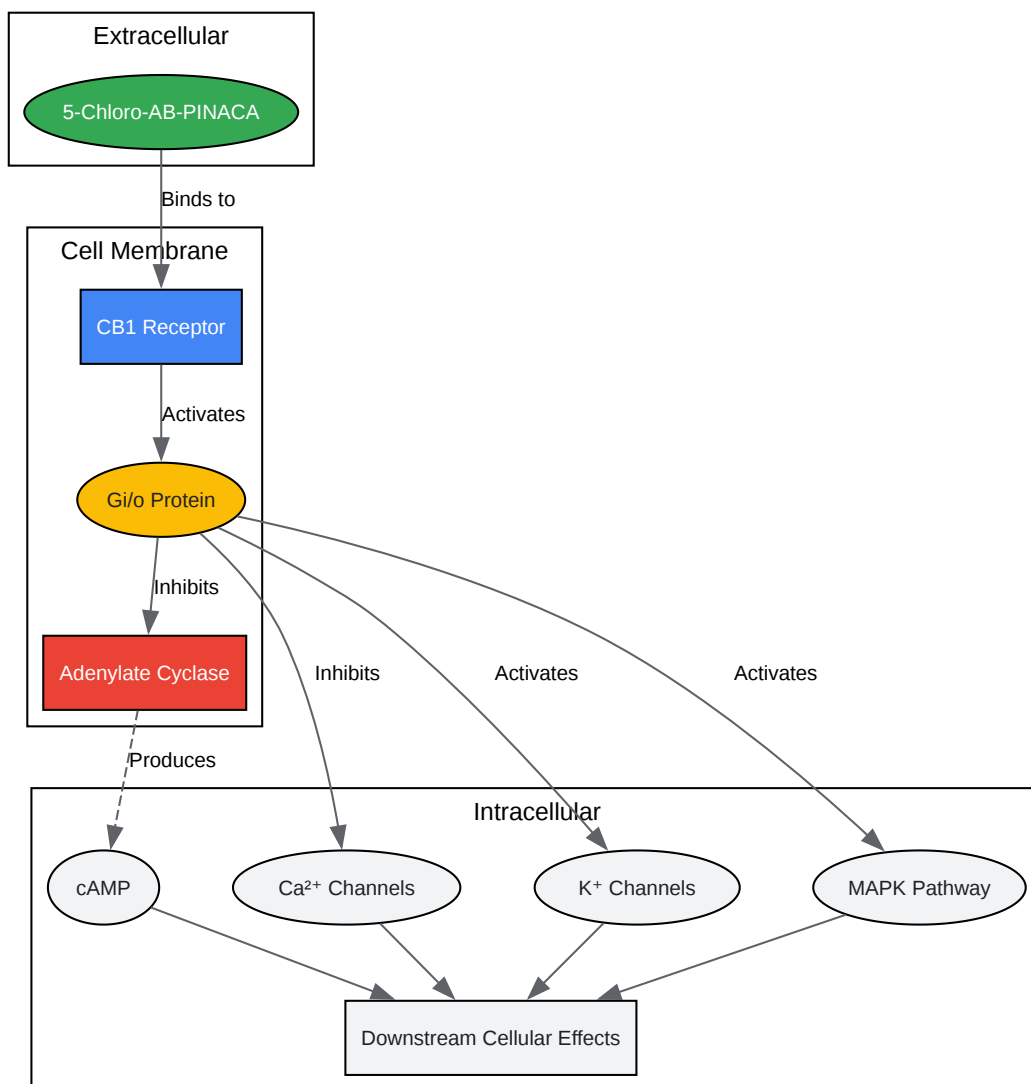
The synthesis of **5-Chloro-AB-PINACA** typically follows a convergent synthetic route common for indazole-3-carboxamide synthetic cannabinoids.^[1] This process generally involves two key stages: N-alkylation of the indazole core followed by an amide coupling reaction.^[1]

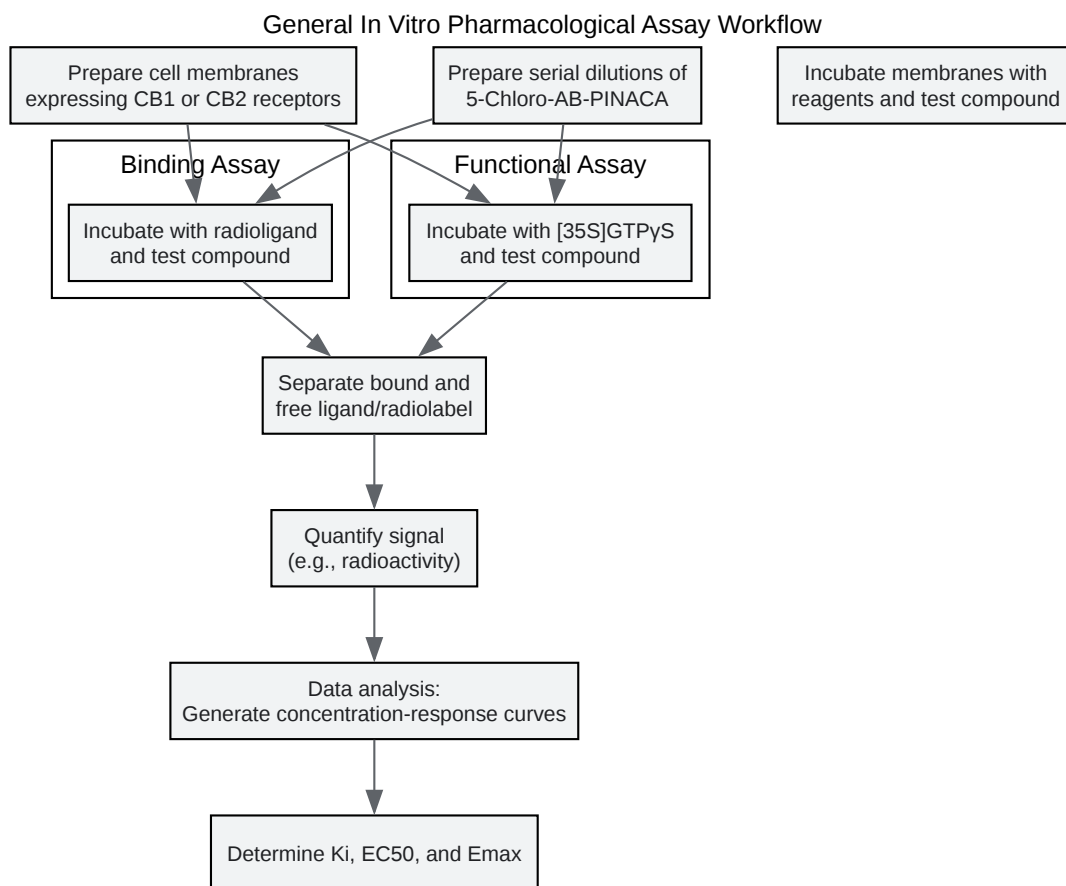
A plausible synthetic workflow is outlined below:

General Synthetic Workflow for 5-Chloro-AB-PINACA



Simplified CB1 Receptor Signaling Pathway





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References

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- To cite this document: BenchChem. [An In-depth Technical Guide to 5-Chloro-AB-PINACA]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b594202#iupac-name-for-5-chloro-ab-pinaca]

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